

2-Ethoxyethyl Acetate: A Versatile Solvent for Organic Reactions

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Compound of Interest

Compound Name: 2-Ethoxyethyl acetate

Cat. No.: B089778

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethoxyethyl acetate (also known as cellosolve acetate or ethylene glycol monoethyl ether acetate) is a versatile, high-boiling point solvent with a mild, pleasant odor.^[1] Its unique combination of properties, including excellent solvency for a wide range of organic compounds, a moderate evaporation rate, and miscibility with many organic solvents, makes it a valuable medium for various organic reactions.^{[2][3]} This document provides detailed application notes and protocols for the use of **2-ethoxyethyl acetate** as a solvent in key organic transformations, offering insights for researchers, chemists, and professionals in the field of drug development.

Physicochemical Properties

A thorough understanding of a solvent's physical and chemical properties is crucial for its effective application in organic synthesis. Key properties of **2-ethoxyethyl acetate** are summarized in the table below.

Property	Value	References
CAS Number	111-15-9	[4]
Molecular Formula	C6H12O3	[4]
Molecular Weight	132.16 g/mol	[5]
Appearance	Colorless liquid	[1]
Odor	Mild, pleasant	[1]
Boiling Point	156 °C (313 °F)	[4]
Melting Point	-62 °C (-79.6 °F)	[4]
Flash Point	51 °C (124 °F)	[4]
Density	0.973 g/cm ³ at 20 °C	[4]
Solubility in Water	229 g/L at 20 °C	[4]
Vapor Pressure	2 mmHg at 20 °C	[5]

Applications in Organic Reactions

2-Ethoxyethyl acetate's excellent solvency makes it a suitable medium for a variety of organic reactions, particularly those involving polar and nonpolar reactants. Its high boiling point allows for reactions to be conducted at elevated temperatures, which can increase reaction rates and drive equilibria towards product formation.

Esterification and Transesterification Reactions

2-Ethoxyethyl acetate is not only a product of esterification but can also serve as a solvent for such reactions, particularly when high temperatures are required. It is also a key reactant in certain transesterification processes.

Application Note: The esterification of ethyl cellosolve with acetic acid can be efficiently carried out to produce **2-ethoxyethyl acetate**.^[6] The use of an acid catalyst and elevated temperatures favors the formation of the ester. In transesterification, **2-ethoxyethyl acetate** can be reacted with other alcohols to produce different glycol ether acetates.

Experimental Protocol: Synthesis of **2-Ethoxyethyl Acetate** via Esterification[6]

This protocol is adapted from a patented method for the production of **2-ethoxyethyl acetate**.

Materials:

- Ethyl cellosolve (2-ethoxyethanol)
- Acetic acid
- Oxalic acid (catalyst)
- Reactor equipped with a distillation column and a heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- Charge the reactor with ethyl cellosolve and acetic acid in a molar ratio of 1:0.7 to 1:1.2.
- Add oxalic acid as a catalyst, corresponding to 0.1-0.6% by weight of the reaction mixture.
- Heat the reaction mixture to a temperature of 105-130 °C.
- Continuously remove the water formed during the reaction by distillation. The top of the distillation column should be maintained at 97-98 °C.
- Once the reaction is complete (as determined by monitoring the cessation of water formation or by analytical techniques such as GC), allow the mixture to cool.
- The crude product is then purified by fractional distillation to isolate the **2-ethoxyethyl acetate**.

Quantitative Data:

Reactant Ratio (Ethyl Cellosolve:Acetic Acid)	Catalyst (Oxalic Acid, wt%)	Reaction Temperature (°C)	Product Purity (%)	Reference
1:0.7 - 1:1.2	0.1 - 0.6	105 - 130	>99	[6]

Polymerization Reactions

The solvency power of **2-ethoxyethyl acetate** for a wide range of resins and polymers makes it a potential solvent for polymerization reactions. While specific examples in the scientific literature are not abundant, its properties suggest suitability for certain types of polymerizations, such as those involving acrylates or vinyl acetate. For instance, the related solvent ethyl acetate has been successfully used for the polymerization of 2-ethyl-2-oxazoline, highlighting the potential of ester solvents in this field.[7][8]

Application Note: **2-Ethoxyethyl acetate** can be explored as a solvent for solution polymerization where the monomer and resulting polymer are soluble in the solvent. Its higher boiling point compared to solvents like THF or ethyl acetate allows for polymerizations to be conducted at higher temperatures, potentially influencing polymer properties such as molecular weight and tacticity.

Generalized Experimental Protocol: Solution Polymerization

This is a generalized protocol and would require optimization for specific monomers and initiators.

Materials:

- Monomer (e.g., methyl methacrylate, vinyl acetate)
- Initiator (e.g., AIBN, benzoyl peroxide)
- **2-Ethoxyethyl acetate** (anhydrous)
- Reaction flask with a condenser, magnetic stirrer, and nitrogen inlet

- Heating mantle or oil bath
- Precipitating solvent (e.g., methanol, hexane)

Procedure:

- Set up the reaction flask under a nitrogen atmosphere.
- Add the desired amount of **2-ethoxyethyl acetate** to the flask.
- Dissolve the monomer in the solvent.
- Heat the solution to the desired reaction temperature (e.g., 60-80 °C).
- In a separate flask, dissolve the initiator in a small amount of **2-ethoxyethyl acetate**.
- Add the initiator solution to the reaction flask.
- Allow the reaction to proceed for the desired time, monitoring the conversion by appropriate analytical techniques (e.g., gravimetry, NMR).
- After the desired conversion is reached, cool the reaction mixture.
- Precipitate the polymer by slowly adding the reaction solution to a stirred, non-solvent.
- Filter the precipitated polymer, wash it with the non-solvent, and dry it under vacuum.

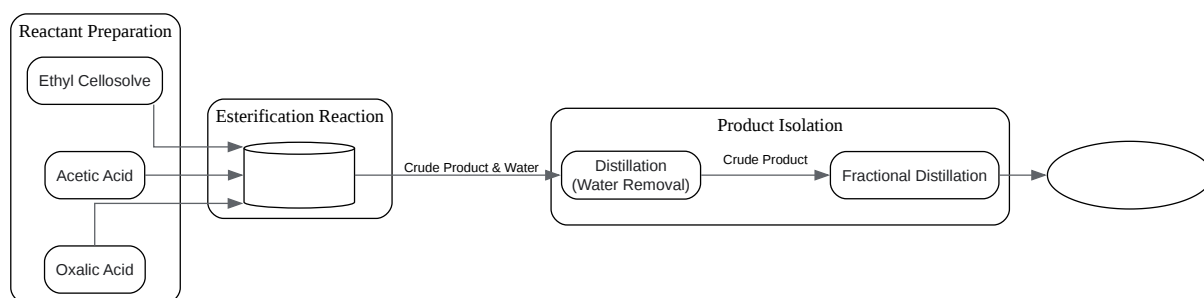
Use in Nitrocellulose Lacquers

2-Ethoxyethyl acetate is a well-known solvent for nitrocellulose, a key component in many lacquers and coatings.^{[9][10]} Its moderate evaporation rate helps in achieving a smooth, high-gloss finish by allowing for good flow and leveling of the lacquer before it dries.^[3]

Application Note: In the formulation of nitrocellulose-based lacquers, **2-ethoxyethyl acetate** acts as a true solvent, meaning it can dissolve nitrocellulose on its own.^[9] It is often used in combination with other solvents (co-solvents and diluents) to achieve the desired viscosity, drying time, and film properties.

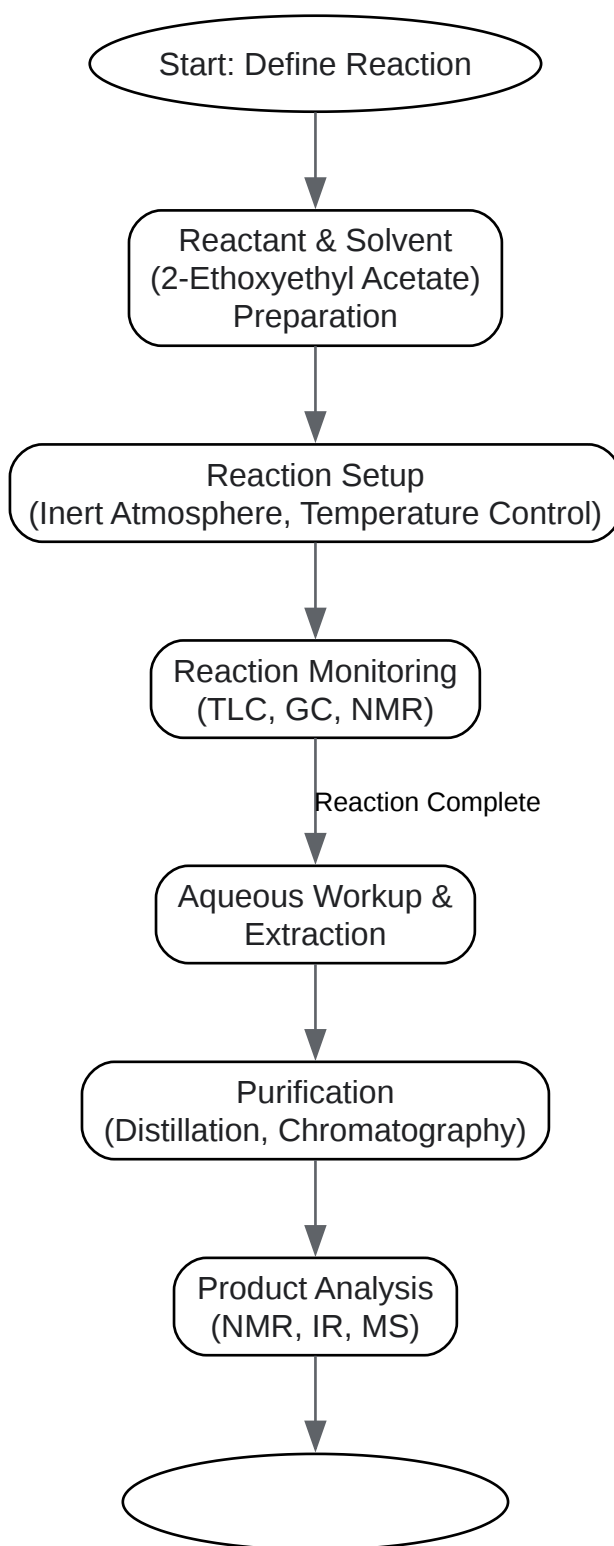
Experimental Workflows and Diagrams

To visualize the processes involved in utilizing **2-ethoxyethyl acetate**, the following diagrams have been generated using the DOT language.



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Caption: Workflow for the synthesis of **2-ethoxyethyl acetate** via esterification.



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Caption: A generalized workflow for an organic reaction using **2-ethoxyethyl acetate** as a solvent.

Safety Considerations

2-Ethoxyethyl acetate is a flammable liquid and should be handled with appropriate safety precautions.[4] It is also classified as a reproductive toxin.[4] Therefore, it is essential to work in a well-ventilated area, preferably a fume hood, and to wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes.

Conclusion

2-Ethoxyethyl acetate is a valuable solvent for a range of organic reactions due to its excellent solvency, high boiling point, and moderate evaporation rate. While it is widely used in the coatings and ink industries, its potential in broader organic synthesis, particularly in polymerization and other high-temperature reactions, warrants further exploration. The protocols and data presented here provide a foundation for researchers to utilize **2-ethoxyethyl acetate** effectively and safely in their synthetic endeavors. As with any chemical process, optimization of reaction conditions is crucial for achieving high yields and purity.

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